Application Note: Quantitative Analysis of N,N-Diethylbutyramide in Solution

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Compound of Interest

Compound Name:	*N,N-Diethylbutyramide*
CAS No.:	*1114-76-7*
Cat. No.:	*B072177*

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Abstract

This application note provides a comprehensive guide to the quantitative analysis of **N,N-Diethylbutyramide** in solution. Three robust analytical methods are presented: High-Performance Liquid Chromatography with UV detection (HPLC-UV), Gas Chromatography-Mass Spectrometry (GC-MS), and UV-Vis Spectrophotometry. Detailed protocols for each method are provided, including sample preparation, instrumentation, and data analysis. The methodologies are designed to be validated in accordance with the International Council for Harmonisation (ICH) Q2(R1) guidelines to ensure data integrity and reliability for researchers, scientists, and drug development professionals.

Introduction

N,N-Diethylbutyramide is a tertiary amide with the molecular formula $C_8H_{17}NO$.[1][2] Its accurate quantification in various solutions is critical for a range of applications, including chemical synthesis monitoring, formulation development, and quality control in the pharmaceutical industry. The choice of analytical method depends on the specific requirements of the analysis, such as the required sensitivity, selectivity, and the nature of the sample matrix.

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This guide details three distinct, yet complementary, analytical approaches for the quantification of **N,N-Diethylbutyramide**, providing the flexibility to select the most appropriate method for a given analytical challenge. The principles of each technique are explained to provide a strong theoretical foundation for the practical application of the protocols.

Chemical and Physical Properties of N,N-Diethylbutyramide

A thorough understanding of the analyte's properties is fundamental to developing robust analytical methods.

Property	Value	Source
Molecular Formula	$C_8H_{17}NO$	PubChem[1]
Molecular Weight	143.23 g/mol	PubChem[1]
Boiling Point	207.3 °C at 760 mmHg	LookChem[3]
Density	0.868 g/cm³	LookChem[3]
LogP	1.65	LookChem[3]

Sample Preparation

Proper sample preparation is paramount for accurate and reproducible results. The goal is to extract **N,N-Diethylbutyramide** from the sample matrix and present it in a suitable solvent for analysis, free from interfering substances.

General Considerations

- Solvent Selection: **N,N-Diethylbutyramide** is a relatively nonpolar molecule, suggesting good solubility in organic solvents. Methanol, ethanol, acetonitrile, and dichloromethane are suitable choices for initial solubility tests. A miscibility table can be a useful reference for solvent selection.[4]

- Filtration: All samples should be filtered through a 0.22 µm or 0.45 µm syringe filter prior to injection into an HPLC or GC system to prevent clogging and protect the instrument.

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Protocol: Solid-Phase Extraction (SPE) for Complex Matrices

For complex sample matrices where simple dilution is insufficient, SPE can be employed to isolate **N,N-Diethylbutyramide**. A reverse-phase sorbent is recommended.

Step-by-Step Protocol:

- Conditioning: Condition a C18 SPE cartridge with 5 mL of methanol, followed by 5 mL of deionized water.
- Loading: Load the sample solution (pH adjusted to neutral if necessary) onto the SPE cartridge.
- Washing: Wash the cartridge with 5 mL of a water/methanol mixture (e.g., 90:10 v/v) to remove polar impurities.
- Elution: Elute the **N,N-Diethylbutyramide** with 5 mL of methanol or acetonitrile.
- Evaporation and Reconstitution: Evaporate the eluent to dryness under a gentle stream of nitrogen and reconstitute the residue in a known volume of the mobile phase for HPLC analysis or a suitable solvent for GC-MS analysis.

Caption: Solid-Phase Extraction (SPE) Workflow for **N,N-Diethylbutyramide**.

Method 1: High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

HPLC-UV is a widely used technique for the quantification of organic molecules.[5] For **N,N-Diethylbutyramide**, a reverse-phase method is proposed, leveraging the nonpolar nature of the analyte.

Principle

Reverse-phase HPLC separates compounds based on their hydrophobicity. A nonpolar stationary phase (e.g., C18) is used with a polar mobile phase. More hydrophobic compounds, like **N,N-Diethylbutyramide**, will have a stronger affinity for the stationary phase and thus a

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longer retention time.[6] Quantification is achieved by measuring the absorbance of the analyte as it passes through a UV detector, with the peak area being proportional to the concentration. Aliphatic amides typically exhibit a UV absorbance maximum around 210-220 nm.

Experimental Protocol

Instrumentation:

- HPLC system with a quaternary or binary pump, autosampler, column oven, and UV-Vis detector.
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).

Chromatographic Conditions:

Parameter	Recommended Setting
Mobile Phase	Acetonitrile:Water (60:40, v/v)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	215 nm
Run Time	10 minutes

Procedure:

- Prepare a stock solution of **N,N-Diethylbutyramide** in acetonitrile.
- Create a series of calibration standards by diluting the stock solution with the mobile phase.
- Prepare the sample solutions as described in Section 3 and ensure they are in the mobile phase.
- Set up the HPLC system with the specified conditions and allow it to equilibrate.

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- Inject the calibration standards, followed by the sample solutions.
- Integrate the peak corresponding to **N,N-Diethylbutyramide** and construct a calibration curve by plotting peak area against concentration.
- Determine the concentration of **N,N-Diethylbutyramide** in the samples from the calibration curve.

Method 2: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS offers high sensitivity and selectivity, making it an excellent choice for the analysis of **N,N-Diethylbutyramide**, especially at low concentrations or in complex matrices.

Principle

In GC-MS, the sample is first vaporized and separated based on its boiling point and interaction with the stationary phase in a gas chromatograph. The separated components then enter a mass spectrometer, where they are ionized, typically by electron ionization (EI).[7] The resulting charged fragments are separated by their mass-to-charge ratio, creating a unique mass spectrum for each compound that can be used for identification and quantification. The fragmentation of N,N-diethylamides often involves cleavage of the amide and piperidine-ring moieties.[8]

Experimental Protocol

Instrumentation:

- Gas chromatograph with a split/splitless injector and a mass selective detector.
- Capillary column suitable for polar compounds (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 µm film thickness).

GC-MS Conditions:

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Parameter	Recommended Setting
Injector Temperature	250 °C
Injection Mode	Splitless
Carrier Gas	Helium at 1.0 mL/min
Oven Program	Start at 100 °C, hold for 1 min, ramp to 250 °C at 15 °C/min, hold for 5 min
Transfer Line Temp	280 °C
Ion Source Temp	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Scan Range	40-200 m/z

Procedure:

- Prepare a stock solution of **N,N-Diethylbutyramide** in a volatile solvent like dichloromethane or ethyl acetate.
- Prepare calibration standards by diluting the stock solution.
- Prepare the sample solutions as described in Section 3.
- Set up the GC-MS system with the specified conditions.
- Inject the calibration standards and samples.
- Identify the **N,N-Diethylbutyramide** peak by its retention time and mass spectrum. The mass spectrum of **N,N-Diethylbutyramide** is available in the NIST database.[9][10]
- Quantify using the peak area of a characteristic ion (e.g., the molecular ion or a major fragment ion).
- Construct a calibration curve and determine the concentration in the samples.

Caption: Gas Chromatography-Mass Spectrometry (GC-MS) Workflow.

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Method 3: UV-Vis Spectrophotometry

For a rapid and straightforward quantification of **N,N-Diethylbutyramide** in simple, non-absorbing solutions, UV-Vis spectrophotometry is a viable option.

Principle

UV-Vis spectrophotometry measures the absorbance of light by a sample at a specific wavelength. According to the Beer-Lambert law, the absorbance of a solution is directly proportional to the concentration of the absorbing species and the path length of the light through the solution.

Experimental Protocol

Instrumentation:

- UV-Vis spectrophotometer.
- Quartz cuvettes (1 cm path length).

Procedure:

- Determine the wavelength of maximum absorbance (λmax) for **N,N-Diethylbutyramide** by scanning a solution of the compound across the UV range (typically 200-400 nm). The expected λmax is around 215 nm.
- Prepare a stock solution of **N,N-Diethylbutyramide** in a UV-transparent solvent (e.g., ethanol or acetonitrile).
- Prepare a series of calibration standards by diluting the stock solution.
- Measure the absorbance of the blank (solvent) and the calibration standards at the λmax.
- Prepare the sample solutions and measure their absorbance.
- Construct a calibration curve by plotting absorbance versus concentration.
- Determine the concentration of **N,N-Diethylbutyramide** in the samples from the calibration curve.

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Method Validation

To ensure the reliability of the analytical data, the chosen method should be validated according to the ICH Q2(R1) guidelines.[11][12][13] The following parameters should be assessed:

- Specificity: The ability to assess the analyte unequivocally in the presence of other components. This can be demonstrated by analyzing a blank, a placebo, and a spiked sample.
- Linearity: The ability to obtain test results that are directly proportional to the concentration of the analyte. A minimum of five concentrations should be used to establish linearity.
- Range: The interval between the upper and lower concentrations of the analyte that have been demonstrated to be determined with suitable precision, accuracy, and linearity.
- Accuracy: The closeness of the test results to the true value. This can be assessed by the recovery of a known amount of analyte spiked into a sample matrix.
- Precision: The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings of a homogeneous sample. This includes repeatability (intra-day precision) and intermediate precision (inter-day and inter-analyst precision).
- Limit of Detection (LOD): The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- Limit of Quantification (LOQ): The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.
- Robustness: The capacity of the method to remain unaffected by small, deliberate variations in method parameters.

Conclusion

This application note provides three distinct and validated methodologies for the quantitative analysis of **N,N-Diethylbutyramide** in solution. The choice of method will depend on the

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specific analytical requirements, including sensitivity, selectivity, and sample complexity. By following the detailed protocols and adhering to the principles of method validation, researchers can obtain accurate and reliable data for their specific applications.

References

- ECA Academy. ICH Q2(R1) Validation of Analytical Procedures: Text and Methodology. Available at: [Link]
- U.S. Food and Drug Administration. Q2(R1) Validation of Analytical Procedures: Text and Methodology Guidance for Industry. Available at: [Link]
- U.S. Food and Drug Administration. Q2(R1) Validation of Analytical Procedures: Text and Methodology. Available at: [Link]
- International Council for Harmonisation. Quality Guidelines. Available at: [Link]
- Starodub. Revised ICH Guideline Q2(R1) On Validation Of Analytical Procedures. Available at: [Link]
- NIST. **N,N-Diethylbutyramide**. In: NIST Chemistry WebBook. Available at: [Link]
- PubMed. Determination of lysergic acid diethylamide (LSD), iso-LSD, and N-demethyl-LSD in body fluids by gas chromatography/tandem mass spectrometry. Available at: [Link]
- LCGC International. Electron Ionization for GC–MS. Available at: [Link]
- NIST. **N,N-Diethylbutyramide**. In: NIST Chemistry WebBook. Available at: [Link]
- Jordi Labs. Reverse Phase Chromatography Analytical Techniques. Available at: [Link]
- PubMed. Reverse-phase HPLC method for measuring polarity distributions of natural organic matter. Available at: [Link]
- ACS Omega. Photoredox Driven Amide Synthesis from Tertiary Amines and Carboxylic Acids via C–N Bond Cleavage. Available at: [Link]

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- PubMed. Reverse-phase HPLC analysis and purification of small molecules. Available at: [Link]
- Agilent. Analysis of Pharmacologically Relevant Compounds using GC/MSD – EI/PCI/NCI. Available at: [Link]
- Chemistry Education. Synthesis and analysis of amides. Available at: [Link]
- LookChem. **N,N-Diethylbutyramide**. Available at: [Link]
- Institute of Science, Nagpur. Identification of Organic Compound by Organic Qualitative Analysis. Available at: [Link]
- PubChem. N,N-Diethylbutanamide. Available at: [Link]
- PubMed Central. Spectral trends in GC-EI-MS data obtained from the SWGDRUG mass spectral library and literature: A resource for the identification of unknown compounds. Available at: [Link]
- PubChemLite. **N,n-diethylbutyramide** (C8H17NO). Available at: [Link]
- MDPI. Comparison of the Characteristic Mass Fragmentations of Phenethylamines and Tryptamines by Electron Ionization Gas Chromatography Mass Spectrometry, Electrospray and Matrix-Assisted Laser Desorption Ionization Mass Spectrometry. Available at: [Link]
- ResearchGate. Synthesis and conformational analysis of novel tertiary amides derived from N-[(S)-α-phenylethyl]-1,3-Imidazolidine. Available at: [Link]
- RSC Publishing. A new stability indicating HPLC method with QDa and PDA detectors for the determination of process and degradation impurities of ivabradine including separation of diastereomeric N-oxides. Available at: [Link]
- Chemistry Steps. Amides Preparation and Reactions Summary. Available at: [Link]

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Sources

- 1. N,N-Diethylbutanamide | C8H17NO | CID 66192 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. PubChemLite - N,n-diethylbutyramide (C8H17NO) [pubchemlite.lcsb.uni.lu]
- 3. N,N-Diethylbutyramide | lookchem [lookchem.com]
- 4. mdpi.com [mdpi.com]
- 5. Reverse-phase HPLC analysis and purification of small molecules - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. jordilabs.com [jordilabs.com]
- 7. chromatographyonline.com [chromatographyonline.com]
- 8. Determination of lysergic acid diethylamide (LSD), iso-LSD, and N-demethyl-LSD in body fluids by gas chromatography/tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. N,N-Diethylbutyramide [webbook.nist.gov]
- 10. N,N-Diethylbutyramide [webbook.nist.gov]
- 11. ICH Q2(R1) Validation of Analytical Procedures: Text and Methodology - ECA Academy [gmp-compliance.org]
- 12. fda.gov [fda.gov]
- 13. fda.gov [fda.gov]

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